

# FIIN-3 Solubility and Stock Preparation

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## Compound Focus: FIIN-3

Cat. No.: S547938

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The following table summarizes the key physicochemical and solubility data for **FIIN-3** to aid in laboratory handling [1] [2] [3].

Parameter	Detail / Value
CAS Number	1637735-84-2 [1] [2] [3]
Molecular Formula	C <sub>34</sub> H <sub>36</sub> Cl <sub>2</sub> N <sub>8</sub> O <sub>4</sub> [1] [2] [3]
Molecular Weight	691.61 g/mol [1] [2] [3]
Appearance	White to off-white solid powder [2] [3]
Recommended Solvent	DMSO [1] [2] [3]
Solubility in DMSO	~10 mg/mL (~14.46 mM) [1] [2]

For preparing a 10 mM stock solution in DMSO, you can follow this standardized protocol [1] [2]:

- **Weigh** 6.92 mg of **FIIN-3**.
- **Add** 1 mL of pure, anhydrous DMSO.
- **Mix** thoroughly by vortexing or gentle sonication until the solid is completely dissolved. The solution should be clear.
- **Aliquot** the stock solution into single-use vials to minimize freeze-thaw cycles.
- **Store** the aliquots at -80°C, which is recommended for up to 2 years [1] [2].

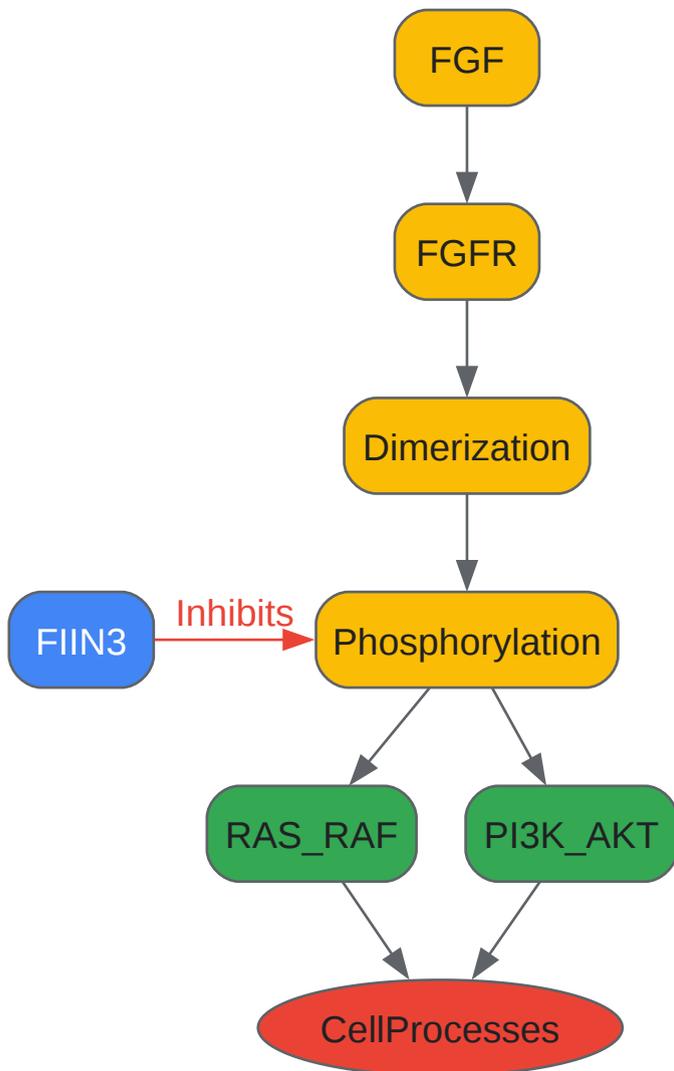
## In Vitro Cellular Assay Protocols

**FIIN-3** is an irreversible, covalent inhibitor of Fibroblast Growth Factor Receptors (FGFRs) and has shown activity against the Epidermal Growth Factor Receptor (EGFR) [2] [3] [4]. The following table outlines its reported biological activity based on supplier and literature data [1] [2].

Assay / Property	Description / Result
Primary Target & IC <sub>50</sub>	FGFR1 (13.1 nM), FGFR2 (21 nM), FGFR3 (31.4 nM), FGFR4 (35.3 nM) [1] [2] [3]
Key Feature	Potently inhibits wild-type FGFRs and gatekeeper mutants (e.g., FGFR2 V564M) that confer resistance to other FGFR inhibitors [2].
Cellular Anti-proliferative Activity (EC <sub>50</sub> )	1-41 nM (Ba/F3 cells expressing WT FGFR1-4); 64 nM (Ba/F3 cells expressing FGFR2 V564M mutant) [1] [2].
Target Engagement (Phospho-inhibition)	Complete inhibition of FGFR2 autophosphorylation (Tyr656/657) at concentrations as low as 3 nM in WT FGFR2 Ba/F3 cells [1] [2].

The diagram below illustrates the core signaling pathway targeted by **FIIN-3** and the experimental workflow for assessing its cellular effects.

FIIN-3 Inhibits FGFR and Downstream Signaling

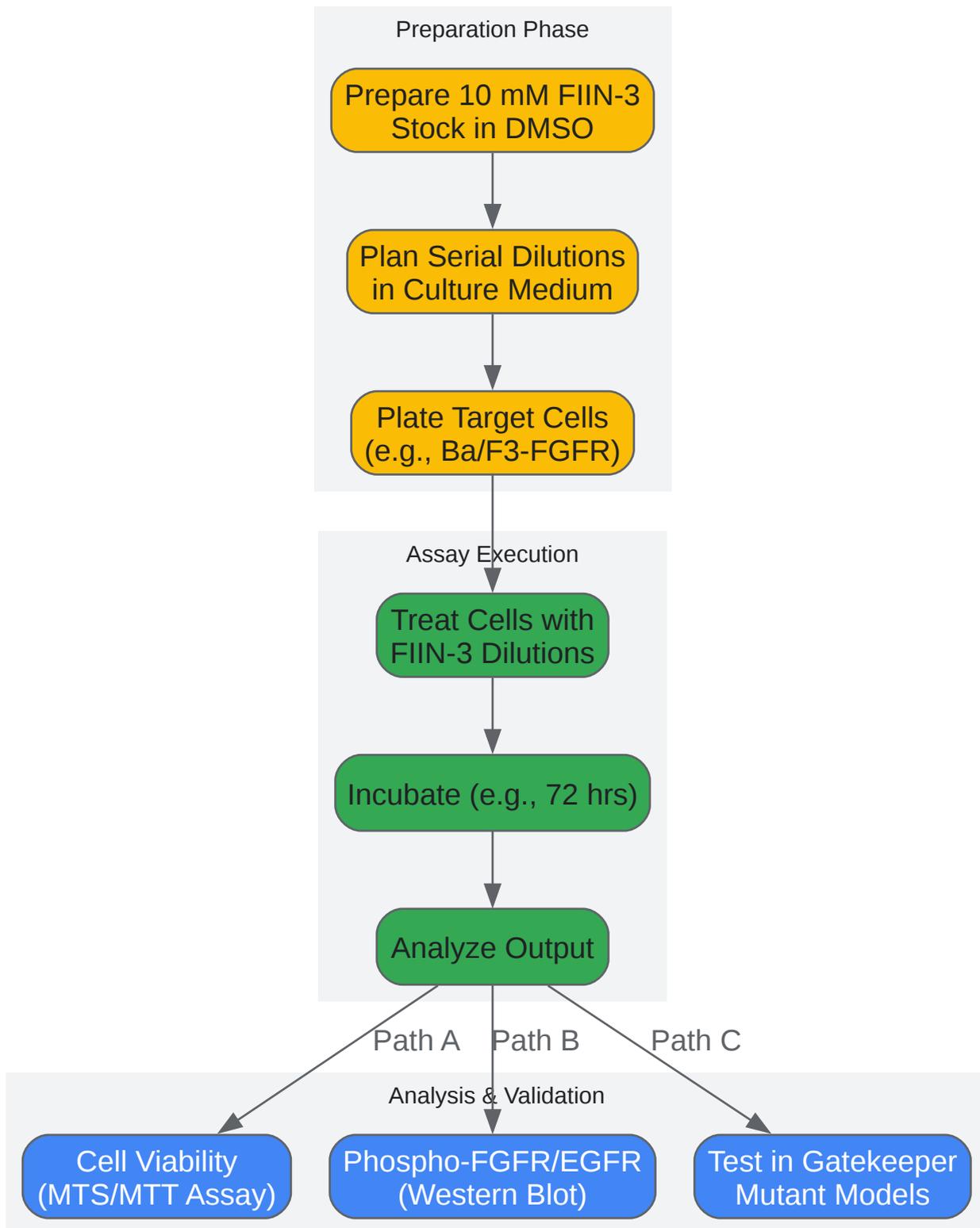


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## Experimental Workflow for Cellular Studies

For researchers aiming to validate **FIIN-3** activity in their own cellular models, the following workflow provides a general guide. Specific conditions (e.g., cell line, treatment duration) will need to be optimized.

## Workflow for Cellular Validation of FIIN-3



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## Critical Handling and Safety Notes

- **For Research Use Only:** **FIIN-3** is strictly for research purposes and is **not intended for human or veterinary use** [1] [2] [3].
- **DMSO Handling:** The stock solution is prepared in DMSO. Handle DMSO with awareness, as it can facilitate the rapid absorption of other substances through the skin. Use appropriate personal protective equipment (PPE) including gloves and safety glasses.
- **Solution Stability:** Aliquot and store **FIIN-3** stock solutions at **-80°C** to maintain stability over time. Avoid repeated freeze-thaw cycles [1] [2].
- **Vehicle Control:** Always include a DMSO vehicle control in your experiments, using the same concentration of DMSO as in your treatment groups, to account for any solvent effects on cells.

## Reference Summary

- **Frontiers in Chemistry (2022):** A comprehensive review detailing the FGF/FGFR signaling pathway, its role in cancer, and the development of small-molecule FGFR inhibitors, providing the biological context for **FIIN-3**'s mechanism [5].
- **MedChemExpress (MCE):** Supplier data sheet providing the chemical structure, IC<sub>50</sub> values against FGFR1-4, EC<sub>50</sub> values in cellular antiproliferative assays, and detailed solubility and storage protocols [1].
- **InvivoChem:** Supplier data sheet confirming **FIIN-3**'s status as an irreversible, next-generation covalent inhibitor, its potency against gatekeeper mutants, and its cross-reactivity with EGFR. Also provides detailed *in vitro* experimental observations [2].
- **TargetMol:** Supplier data sheet providing basic bioactivity description, target information, and solubility data [3].
- **Advanced Science (2025):** A recent multi-omics study on the related covalent FGFR inhibitor FIIN-2, illustrating the application of chemical proteomics to identify on- and off-target effects, which is relevant for the broader class of irreversible FGFR inhibitors [4].

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## References

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